

(-)-ZK 216348 solubility and stability in DMSO

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Compound of Interest

Compound Name: (-)-ZK 216348

Cat. No.: B15613536

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Technical Support Center: (-)-ZK 216348

This technical support guide provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **(-)-ZK 216348** when using Dimethyl Sulfoxide (DMSO) as a solvent.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **(-)-ZK 216348** in DMSO?

A1: **(-)-ZK 216348** has a high solubility in DMSO, reaching up to 200 mg/mL (419.77 mM).[1] However, achieving this concentration may require sonication.[1] For preparing mother liquors for in vivo studies, concentrations such as 40 mg/mL are also reported.[2]

Q2: What are the recommended storage conditions for **(-)-ZK 216348** stock solutions in DMSO?

A2: For optimal stability, stock solutions of **(-)-ZK 216348** in DMSO should be aliquoted and stored under the following conditions.[1][3] It is also recommended to protect the solutions from light.[1][3]

Storage Temperature	Shelf Life
-80°C	Up to 6 months
-20°C	Up to 1 month

Q3: Why is my **(-)-ZK 216348** precipitating out of the DMSO solution?

A3: Compound precipitation from a DMSO stock solution is a common issue that can be caused by several factors:

- Hygroscopic Nature of DMSO: DMSO readily absorbs moisture from the air. The presence of water can significantly decrease the solubility of the compound.[\[1\]](#)[\[4\]](#)
- Freeze-Thaw Cycles: Repeatedly freezing and thawing the entire stock solution can lead to compound precipitation and degradation.[\[4\]](#)
- High Concentration: The solution may be oversaturated, especially if not prepared correctly or if temperature fluctuations occur.[\[4\]](#)

Q4: How does **(-)-ZK 216348** exert its biological effect?

A4: **(-)-ZK 216348** is a nonsteroidal, selective glucocorticoid receptor (GR) agonist with an IC_{50} of 20.3 nM.[\[3\]](#) It also interacts with progesterone and mineralocorticoid receptors at similar concentrations.[\[3\]](#) Its primary mechanism involves binding to the GR, which then modulates the expression of target genes, leading to anti-inflammatory effects. For instance, it inhibits the production of proinflammatory cytokines like TNF- α and IL-12.[\[3\]](#)

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Compound Precipitation in Stock Solution	1. DMSO has absorbed water. [1][4]2. Repeated freeze-thaw cycles. [4]3. Storage temperature fluctuations. [4]4. Concentration is too high. [4]	1. Use fresh, anhydrous DMSO for preparing stock solutions. [1][4]2. Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles. [4]3. Gently warm the solution and use sonication to help redissolve the precipitate. [1][4]4. If precipitation persists, consider preparing a fresh, less concentrated stock solution. [4]
Inconsistent Experimental Results	1. Degradation of the compound due to improper storage. [4]2. Instability of the compound in the final aqueous assay buffer.	1. Ensure the stock solution is stored correctly at the recommended temperature and protected from light. [1][3][4]2. Always use freshly thawed aliquots for experiments. [4]3. Perform a preliminary stability test of (-)-ZK 216348 in your specific experimental buffer at the final working concentration and temperature.

Experimental Protocols & Methodologies

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

This protocol outlines the standard procedure for preparing a stock solution of **(-)-ZK 216348**.

Materials:

- **(-)-ZK 216348** (solid powder)

- Anhydrous (newly opened) DMSO
- Sterile polypropylene tubes
- Vortex mixer
- Sonicator (optional)

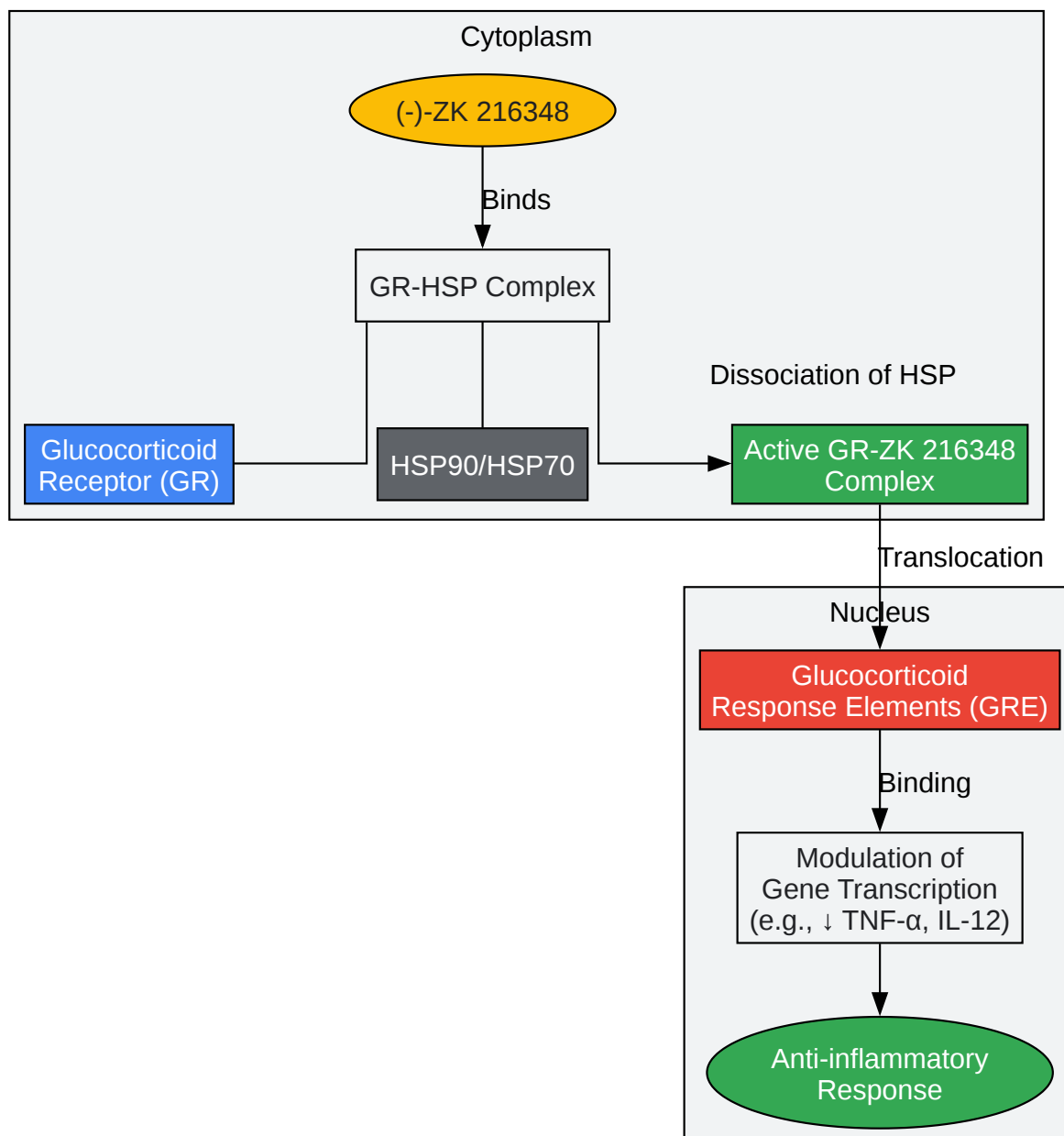
Procedure:

- Equilibrate the vial of solid **(-)-ZK 216348** to room temperature before opening to prevent moisture condensation.
- Calculate the required volume of DMSO to achieve the desired concentration. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 476.45 g/mol), dissolve 4.76 mg of **(-)-ZK 216348** in 1 mL of DMSO.
- Add the calculated volume of anhydrous DMSO to the vial containing the compound.
- Cap the vial tightly and vortex thoroughly until the solid is completely dissolved.
- If dissolution is slow, sonicate the solution for 5-10 minutes in a water bath.[\[1\]](#)
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[3\]](#)

Quantitative Data Summary

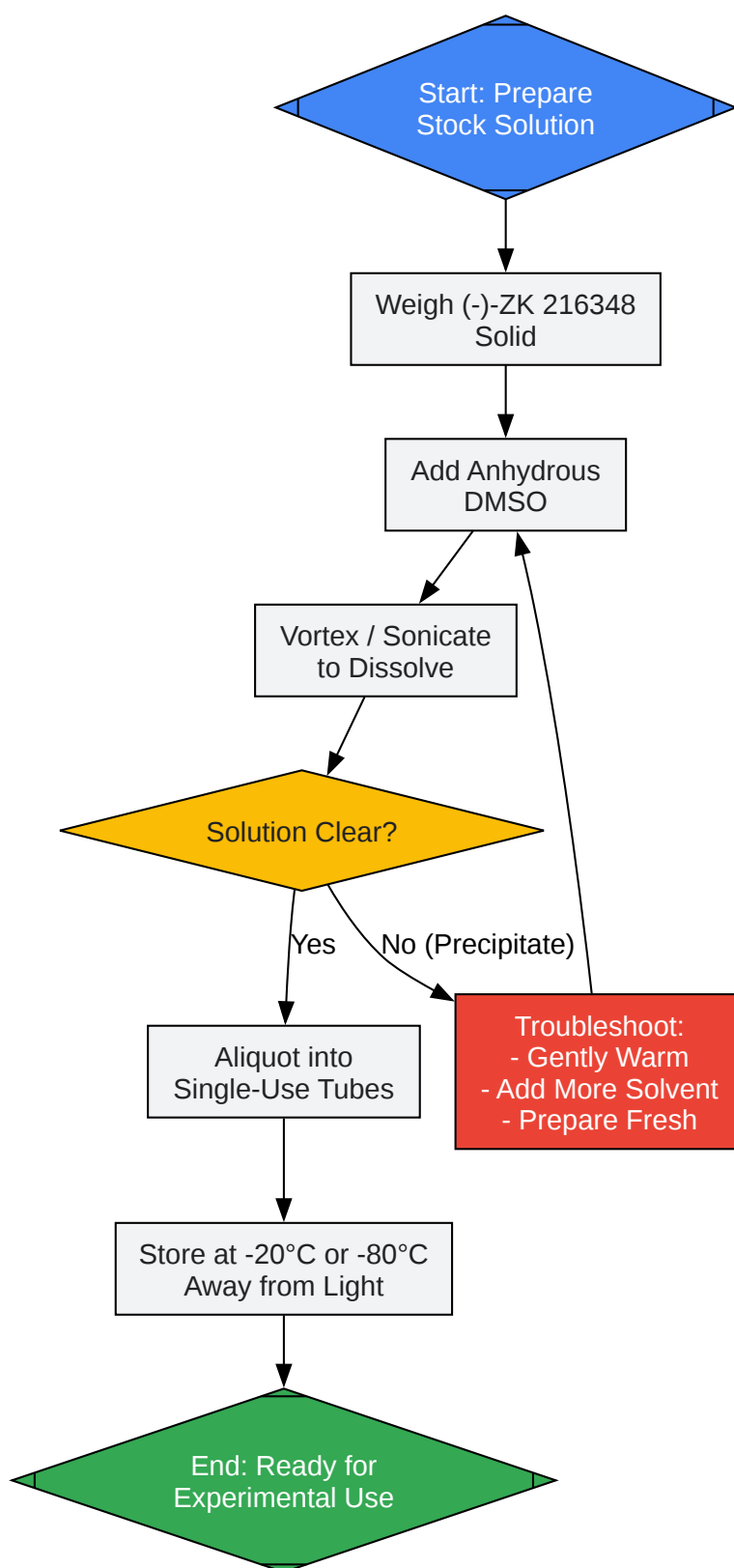
Parameter	Value	Notes
Molecular Weight	476.45 g/mol	
Solubility in DMSO	200 mg/mL (419.77 mM)	Requires sonication; use of anhydrous DMSO is critical.[1]
Stock Solution Stability	6 months at -80°C 1 month at -20°C	In DMSO, sealed from light and moisture.[1][3]
Solid Form Stability	≥ 2 years at -20°C	[5]

Visualized Workflows and Pathways



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Caption: Simplified signaling pathway of **(-)-ZK 216348** as a Glucocorticoid Receptor agonist.



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Caption: Experimental workflow for preparing and storing **(-)-ZK 216348** DMSO stock solutions.

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